

Application Notes and Protocols for Gadobutrol

Dosage Calculation in Small Animal Imaging

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Compound of Interest

Compound Name: Gadobutrol

Cat. No.: B1674391

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Introduction

Gadobutrol is a macrocyclic, non-ionic gadolinium-based contrast agent (GBCA) utilized in magnetic resonance imaging (MRI) to enhance the visualization of anatomical structures and pathological conditions. Its high T1 relaxivity and stable chelate structure make it a valuable tool in preclinical research for obtaining high-quality contrast-enhanced images in small animal models.^{[1][2]} These application notes provide detailed protocols and dosage calculation guidelines for the effective use of **Gadobutrol** in small animal imaging studies.

Key Properties of Gadobutrol

Gadobutrol is supplied in a solution with a concentration of 1.0 mmol/mL.^[2] It is an extracellular contrast agent that is excreted unchanged by the kidneys.^{[2][3]} After intravenous administration, **Gadobutrol** is rapidly distributed in the extracellular space.^{[3][4]} In rats, it does not cross the intact blood-brain barrier.^{[3][4]}

Dosage Calculation for Small Animal Imaging

The recommended dosage of **Gadobutrol** for most applications in small animal imaging is 0.1 mmol/kg of body weight.^{[2][5][6]} However, for specific applications such as the detection of metastases or when using a low-field scanner, the dose may be increased up to a total of 0.3 mmol/kg.^[5]

Calculation Formula:

The volume of **Gadobutrol** to be injected is calculated using the following formula:

Injection Volume (mL) = [Animal Weight (kg) x Desired Dose (mmol/kg)] / Concentration of **Gadobutrol** (mmol/mL)

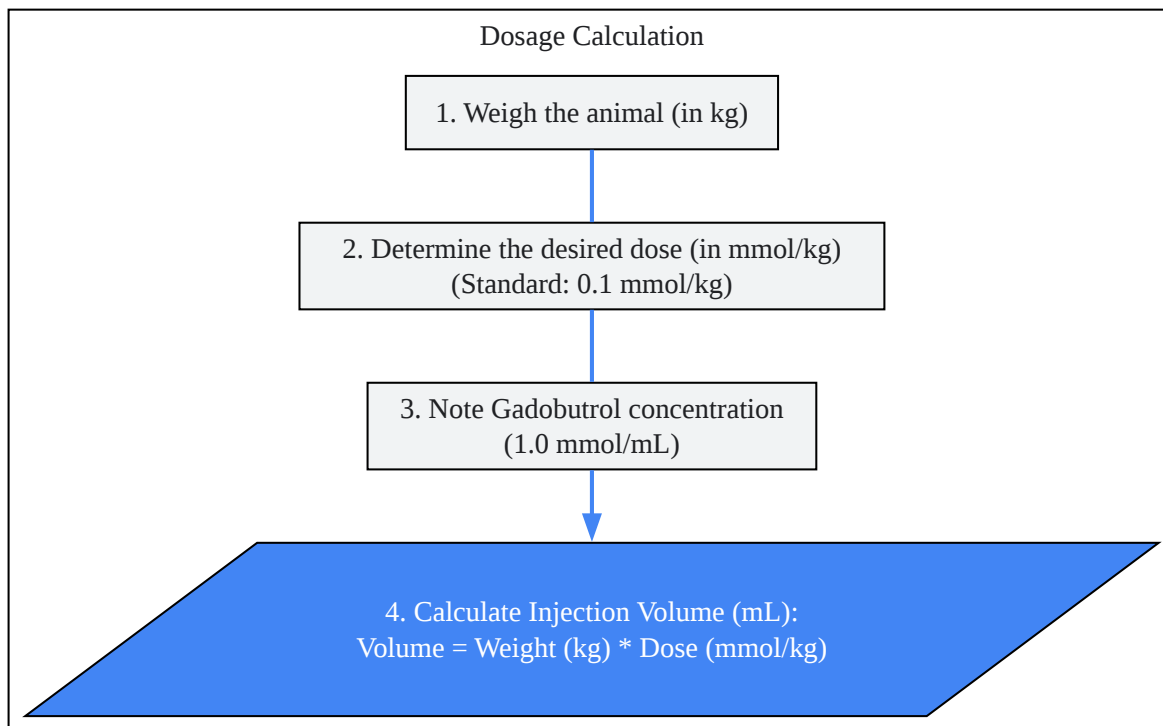
Given that the standard concentration of **Gadobutrol** is 1.0 mmol/mL, the formula simplifies to:

Injection Volume (mL) = Animal Weight (kg) x Desired Dose (mmol/kg)

For a standard dose of 0.1 mmol/kg:

Injection Volume (mL) = Animal Weight (kg) x 0.1

Dosage Calculation Workflow



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Caption: Workflow for calculating the injection volume of **Gadobutrol**.

Quantitative Data Summary

Recommended Dosages for Small Animal Imaging

| Animal Model | Application | Recommended Dose (mmol/kg) | Reference |
|--------------|---------------------|----------------------------|-----------|
| Rat | Brain Tumor Imaging | 0.1 | [7][8][9] |
| Rat | General MRI | 0.1 - 0.3 | [1] |
| Mouse | General MRI | 0.1 | [1] |
| Dog | General MRI | 0.1 | [5] |

Pharmacokinetic Parameters of Gadobutrol

| Parameter | Rat | Dog | Human (for comparison) |
|------------------------------|---|-----------------------|--------------------------|
| Terminal Half-life | Not explicitly stated, but >90% excreted in 2 hours | ~45 minutes[1][10] | 1.81 hours[3] |
| Plasma Clearance | Not explicitly stated | 3.75 ml/min/kg[1][10] | 1.1 - 1.7 mL/(min·kg)[3] |
| Volume of Distribution (Vss) | Not explicitly stated | 0.23 L/kg[1][10] | 0.21 L/kg[10] |
| Primary Route of Excretion | Renal (>90% in 2h)[10] | Renal | Renal (>90% in 12h)[3] |

Experimental Protocols

Protocol 1: Contrast-Enhanced MRI for Brain Tumor Imaging in a Rat Model

This protocol is adapted from methodologies described in preclinical studies.[\[7\]](#)[\[8\]](#)[\[9\]](#)

1. Animal Preparation:

- Anesthetize the rat using an appropriate anesthetic agent (e.g., isoflurane).
- Place a catheter in the tail vein for intravenous administration of **Gadobutrol**.
- Position the animal in the MRI scanner with the head securely fixed.
- Monitor the animal's respiration and body temperature throughout the procedure.

2. Pre-Contrast Imaging:

- Acquire T1-weighted and T2-weighted images of the brain before contrast administration to serve as a baseline.
- Example T1-weighted sequence parameters:
 - Sequence: Spin Echo (SE) or Gradient Echo (GRE)
 - Repetition Time (TR): 500 ms
 - Echo Time (TE): 16 ms
 - Matrix size: 256 x 256
 - Slice thickness: 1-2 mm

3. **Gadobutrol** Administration:

- Calculate the required volume of **Gadobutrol** for a 0.1 mmol/kg dose.
- Administer the calculated volume as a bolus injection through the tail vein catheter.
- Immediately follow the **Gadobutrol** injection with a saline flush (e.g., 0.5 - 1.0 mL) to ensure complete delivery of the contrast agent.

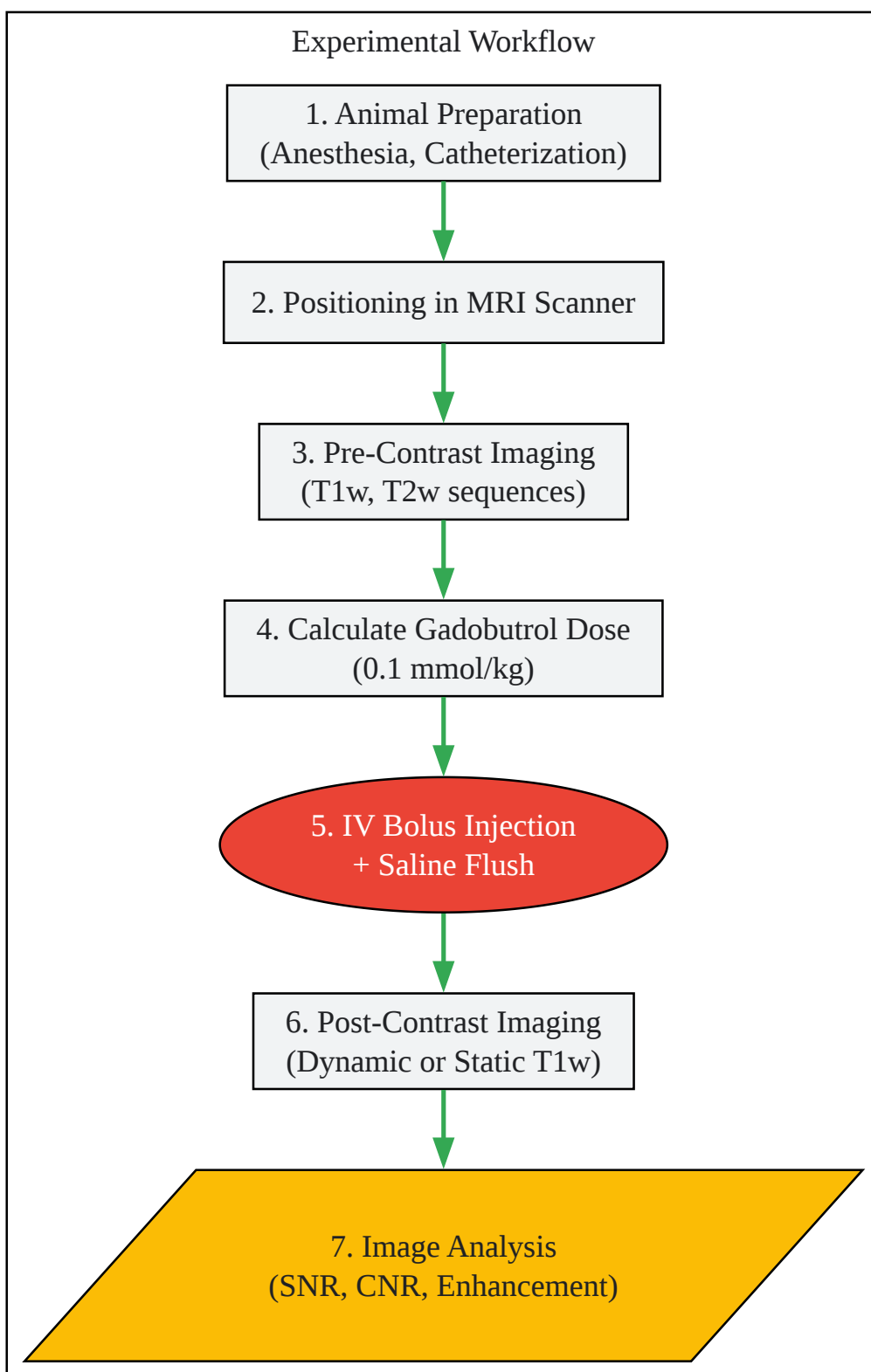
4. Post-Contrast Imaging:

- Begin acquiring post-contrast T1-weighted images immediately after the injection.
- Dynamic contrast-enhanced (DCE-MRI) can be performed by acquiring images at multiple time points (e.g., every minute for 10 minutes) to assess tumor perfusion and vascularity.
- For static enhanced imaging, acquire T1-weighted images at the time of peak enhancement, which is typically around 5-7 minutes post-injection.[\[11\]](#)

5. Image Analysis:

- Compare the pre- and post-contrast T1-weighted images to identify areas of signal enhancement, indicative of blood-brain barrier disruption and tumor vascularity.
- Quantitative analysis can be performed by measuring the signal-to-noise ratio (SNR) and contrast-to-noise ratio (CNR) in the tumor region.

Experimental Workflow for Brain Tumor Imaging



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Caption: Step-by-step workflow for contrast-enhanced MRI of a brain tumor in a rat model.

Safety Considerations

Gadobutrol has a high safety margin in preclinical studies, with a lethal dose (LD50) in mice of 23 mmol/kg intravenously.[1] This is significantly higher than the standard imaging dose of 0.1 mmol/kg. As with all GBCAs, it is recommended to use the lowest effective dose.

Conclusion

The standardized dose of 0.1 mmol/kg for **Gadobutrol** provides excellent contrast enhancement for a wide range of applications in small animal imaging. The high concentration of the **Gadobutrol** formulation (1.0 mmol/mL) allows for the administration of a compact bolus of contrast agent. By following the detailed protocols and dosage calculation guidelines presented in these application notes, researchers can achieve consistent and high-quality results in their preclinical MRI studies.

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